Propylene Glycol Dipelargonate: A Comprehensive Technical Guide for Pharmaceutical Development

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Compound of Interest

Compound Name:	*Propylene glycol dipelargonate*
CAS No.:	*41395-83-9*
Cat. No.:	*B1595213*

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Introduction: Beyond a Simple Emollient

Propylene Glycol Dipelargonate (PGDP) is a diester of propylene glycol and pelargonic acid, a nine-carbon fatty acid.[1] While extensively utilized in the cosmetics and personal care industries as an emollient and viscosity-controlling agent, its utility in pharmaceutical sciences, particularly in topical and transdermal drug delivery, is a subject of increasing interest for researchers and formulation scientists.[2][3][4] This guide provides an in-depth exploration of the chemical structure, physicochemical properties, synthesis, and functional applications of PGDP, with a focus on its role as a pharmaceutical excipient. We will delve into its mechanism as a penetration enhancer, its potential as a solvent for poorly soluble active pharmaceutical ingredients (APIs), and provide a detailed analytical protocol for its characterization.

Chemical Identity and Synthesis

Propylene Glycol Dipelargonate is chemically designated as 2-nonanoyloxypropyl nonanoate.[5] It is synthesized through the direct esterification of propylene glycol with pelargonic acid (nonanoic acid).[6] This reaction typically involves heating the reactants, often

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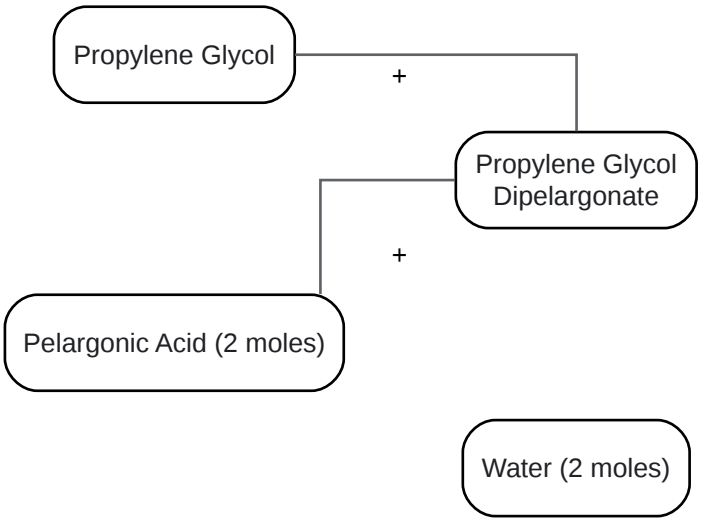
in the presence of a catalyst, to form the diester and water, which is subsequently removed to drive the reaction to completion.



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Caption: Synthesis of **Propylene Glycol Dipelargonate**.

Physicochemical Properties: A Formulator's Perspective

The performance of PGDP as a pharmaceutical excipient is intrinsically linked to its physicochemical properties. A summary of these properties is presented in the table below.

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Property	Value	Reference
Chemical Formula	C21H40O4	[5]
Molecular Weight	356.54 g/mol	[5]
CAS Number	41395-83-9	[1]
Appearance	Clear, practically colorless, oily liquid	
Odor	Practically odorless	
Boiling Point	>190 °C (>374 °F)	
Specific Gravity	~0.917	
Solubility	Insoluble in water; Soluble in ethanol, ethyl acetate, and most organic solvents. Miscible with fixed oils. Insoluble in glycerin and propylene glycol.	
Viscosity	Data not widely available. As a diester, it is expected to have a low viscosity at room temperature.	
Calculated HLB	~3-4 (Estimated based on Griffin's method)	[7][8]
logP (o/w)	~7.5 (Estimated)	[5]

Functional Applications in Pharmaceutical Formulations

Propylene Glycol Dipelargonate's unique combination of emolliency, solvency, and skin barrier interaction makes it a versatile tool for pharmaceutical formulators.

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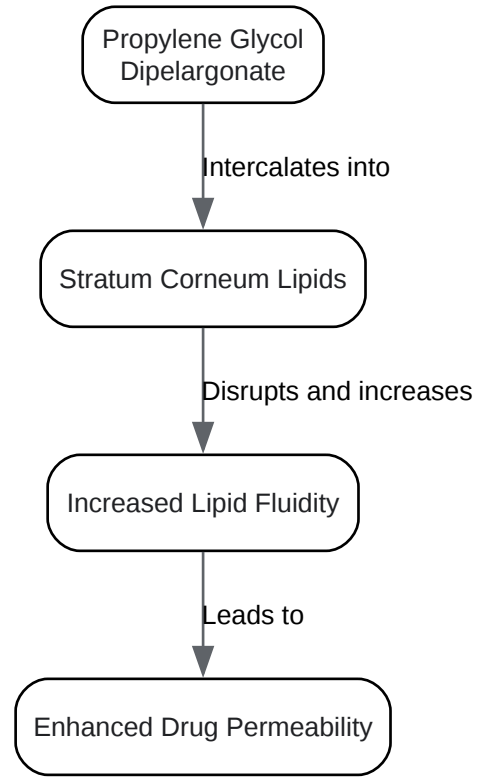
Topical and Transdermal Drug Delivery: A Penetration Enhancer

A significant body of evidence suggests that propylene glycol and its esters can act as penetration enhancers, facilitating the transport of APIs across the stratum corneum, the primary barrier of the skin.[6] The mechanism of action is believed to involve the disruption of the highly organized lipid lamellae of the stratum corneum. PGDP, with its lipophilic fatty acid chains, can intercalate into the lipid bilayers, increasing their fluidity and creating pathways for drug molecules to permeate more readily.



Mechanism of Penetration Enhancement

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Caption: PGDP as a skin penetration enhancer.

This property is particularly valuable for the delivery of a wide range of APIs, from non-steroidal anti-inflammatory drugs (NSAIDs) to hormones and other therapeutic agents where localized or systemic effects are desired through topical application. For instance, topical formulations

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containing androstane steroid compounds have utilized a combination of propylene glycol and propylene carbonate as solvents to enhance solubility and potency.[9]

Solvent for Poorly Soluble Drugs

The lipophilic nature of **Propylene Glycol Dipelargonate** makes it a suitable solvent or co-solvent for APIs with poor aqueous solubility.[10][11] By dissolving the drug in a lipid-based vehicle, formulators can improve drug loading and potentially enhance bioavailability. This is particularly relevant for the development of oral formulations such as Self-Emulsifying Drug Delivery Systems (SEDDS), where the drug is dissolved in a mixture of oils, surfactants, and co-solvents to form a micro- or nano-emulsion upon contact with gastrointestinal fluids.[12][13][14] The use of excipients like propylene glycol esters in these systems can significantly improve the oral absorption of hydrophobic drugs.[15][16]

Emollient and Viscosity-Modifying Agent

In topical formulations such as creams, lotions, and gels, PGDP imparts a smooth, non-greasy feel, improving the aesthetic qualities and patient acceptability of the product.[2][4] Its ability to control viscosity allows formulators to achieve the desired consistency and spreadability of the final dosage form.[3]

Analytical Characterization: Purity and Assay

Ensuring the purity and quality of excipients is a critical aspect of pharmaceutical development. Gas Chromatography with Flame Ionization Detection (GC-FID) is a robust and widely used method for the analysis of propylene glycol and its esters.[17][18][19]

Experimental Protocol: Gas Chromatography Assay for Purity of **Propylene Glycol Dipelargonate**

This protocol outlines a general procedure for determining the purity of **Propylene Glycol Dipelargonate**. Method validation according to ICH guidelines is essential before implementation.

1. Objective: To determine the purity of **Propylene Glycol Dipelargonate** by assessing the peak area of the main component relative to the total peak area.

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2. Materials and Reagents:

- **Propylene Glycol Dipelargonate** sample
- High-purity solvent (e.g., isopropanol or hexane)
- Gas Chromatograph with Flame Ionization Detector (GC-FID)
- Capillary GC column suitable for fatty acid esters (e.g., a polar-phase column like a polyethylene glycol (WAX) type or a mid-polar phase column)
- Autosampler vials and caps
- Volumetric flasks and pipettes

3. Chromatographic Conditions (Example):

- Column: Agilent DB-WAX (30 m x 0.25 mm ID, 0.25 µm film thickness) or equivalent
- Oven Temperature Program:
  - Initial temperature: 150°C, hold for 1 minute
  - Ramp: 10°C/minute to 240°C
  - Hold: 10 minutes at 240°C
- Injector Temperature: 250°C
- Detector Temperature: 260°C
- Carrier Gas: Helium or Hydrogen at a constant flow rate (e.g., 1 mL/min)
- Injection Volume: 1 µL
- Split Ratio: 50:1 (can be optimized)

4. Sample Preparation:

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- Accurately weigh approximately 50 mg of the **Propylene Glycol Dipelargonate** sample into a 10 mL volumetric flask.
- Dissolve and dilute to volume with the chosen solvent (e.g., isopropanol).
- Mix thoroughly.
- Transfer an aliquot to an autosampler vial for analysis.

5. Procedure:

- Equilibrate the GC system with the specified chromatographic conditions.
- Inject a blank (solvent) to ensure no interfering peaks are present.
- Inject the prepared sample solution.
- Record the chromatogram and integrate all peaks.

6. Calculation:

- Calculate the percentage purity using the area normalization method:
  - % Purity = (Area of PGDP peak / Total area of all peaks) x 100

7. System Suitability:

- Periodically inject a reference standard of **Propylene Glycol Dipelargonate** to verify system performance, including retention time stability and peak shape.

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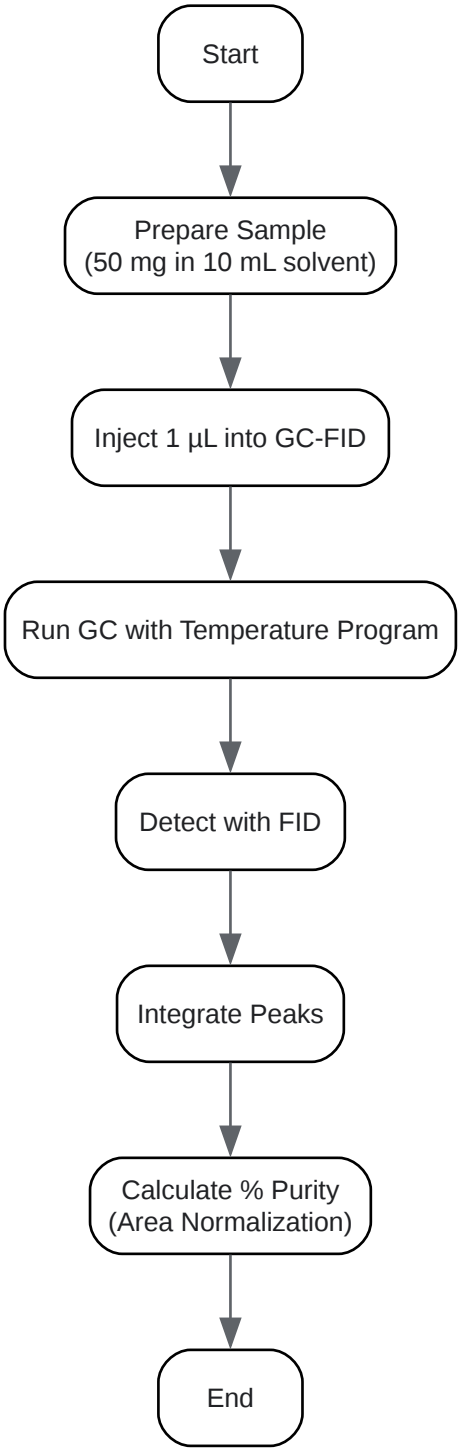

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Caption: GC-FID workflow for purity analysis.

Safety and Regulatory Status

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Propylene Glycol Dipelargonate has been assessed by the Cosmetic Ingredient Review (CIR) Expert Panel, which concluded that it is safe as a cosmetic ingredient in the present practices of use and concentration.[6] It is reported to have a low irritation profile. For pharmaceutical use, while not as extensively documented as propylene glycol itself, its components (propylene glycol and pelargonic acid) have established safety profiles. As with any excipient, compatibility studies with the API and other formulation components are essential.

Conclusion

Propylene Glycol Dipelargonate offers a compelling set of properties for pharmaceutical scientists and drug development professionals. Its role extends beyond simple emolliency to encompass functions as a penetration enhancer and a solvent for challenging APIs. A thorough understanding of its physicochemical characteristics, coupled with robust analytical characterization, will enable formulators to harness its full potential in developing innovative and effective topical, transdermal, and potentially oral drug delivery systems. As the industry continues to seek novel solutions for drug delivery, excipients like **Propylene Glycol Dipelargonate** are poised to play an increasingly important role.

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